

# An In-depth Technical Guide to Convoline and Its Derivatives

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## Compound of Interest

Compound Name: Convoline

Cat. No.: B1215894

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## Abstract

**Convoline**, a tropane alkaloid primarily isolated from plants of the *Convolvulus* genus, has garnered significant interest within the scientific community for its diverse pharmacological activities.<sup>[1]</sup> This technical guide provides a comprehensive overview of **Convoline** and its derivative, **Convoline** acetate, focusing on their chemical properties, biological effects, and potential mechanisms of action. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the fields of pharmacology, medicinal chemistry, and drug development.

## Chemical Properties

**Convoline**, with the IUPAC name (8-hydroxy-8-azabicyclo[3.2.1]octan-3-yl) 3,4-dimethoxybenzoate, is a methoxybenzoic acid.<sup>[1][2]</sup> Its chemical structure is characterized by a tropane alkaloid skeleton linked to a 3,4-dimethoxybenzoate moiety.<sup>[1]</sup> This structural arrangement is crucial for its biological activity. **Convoline** acetate is a derivative where the hydroxyl group on the tropane ring is acetylated.<sup>[1]</sup>

Table 1: Physicochemical Properties of **Convoline** and **Convoline** Acetate<sup>[1]</sup>



Property	Convolute	Convolute Acetate
CAS Number	89783-61-9	89783-62-0
Molecular Formula	C <sub>16</sub> H <sub>21</sub> NO <sub>5</sub>	C <sub>18</sub> H <sub>23</sub> NO <sub>6</sub>
Molecular Weight	307.34 g/mol	349.378 g/mol
Exact Mass	307.14197277 Da	349.153 Da
XLogP3-AA	2.4	-
LogP	-	2.27200
Hydrogen Bond Donor Count	1	-
Hydrogen Bond Acceptor Count	6	-
Rotatable Bond Count	5	-
Polar Surface Area (PSA)	-	74.30000 Å <sup>2</sup>

Note: Some data for **Convolute** acetate are not available in the public domain.

## Biological Activities and Efficacy

**Convolute** and its derivatives exhibit a range of biological activities, primarily affecting the central nervous system. However, specific quantitative data on their potency and efficacy, such as IC<sub>50</sub> and EC<sub>50</sub> values, are not widely reported in publicly available literature. The following sections summarize the known qualitative effects.

### Anti-epileptic Activity

Extracts of *Convolvulus pluricaulis*, which contain **Convolute**, have demonstrated significant anti-epileptic properties.<sup>[1]</sup> Alcoholic extracts have been shown to antagonize electrically induced convulsive seizures and tremors induced by tremorine.<sup>[1]</sup> Furthermore, methanolic extracts of various parts of the plant, administered orally at a dose of 200 mg/kg, provided substantial protection against tonic convulsions induced by transcorneal electroshock, with effects comparable to the standard anti-epileptic drug phenytoin.<sup>[1]</sup>



## Neuroprotective Activity

Aqueous extracts containing **Convolute** have shown neuroprotective effects, which are attributed to anti-acetylcholinesterase (AChE) and antioxidant mechanisms.[1] This suggests a potential therapeutic role in the management of neurodegenerative disorders.

## Metabolic Effects

Extracts containing **Convolute** have demonstrated hypolipidemic properties. In studies involving cholesterol-fed gerbils, these extracts led to a significant reduction in serum cholesterol, LDL cholesterol, triglycerides, and phospholipids after 90 days of treatment.[2]

## Cardiovascular Effects

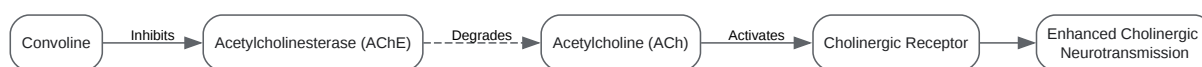
Water-soluble fractions containing **Convolute** have been observed to cause significant and prolonged hypotension in animal models, along with inhibition of myocardial activity.[2]

## Mechanism of Action and Signaling Pathways

The precise mechanisms of action for **Convolute** and its derivatives are not fully elucidated. However, based on its observed biological activities, several signaling pathways are likely involved.

## Cholinergic System Modulation

The neuroprotective effects of **Convolute** are linked to its ability to inhibit acetylcholinesterase (AChE).[1] By inhibiting AChE, **Convolute** increases the levels of acetylcholine in the synaptic cleft, thereby enhancing cholinergic neurotransmission. This mechanism is a key target in the treatment of cognitive decline associated with neurodegenerative diseases.



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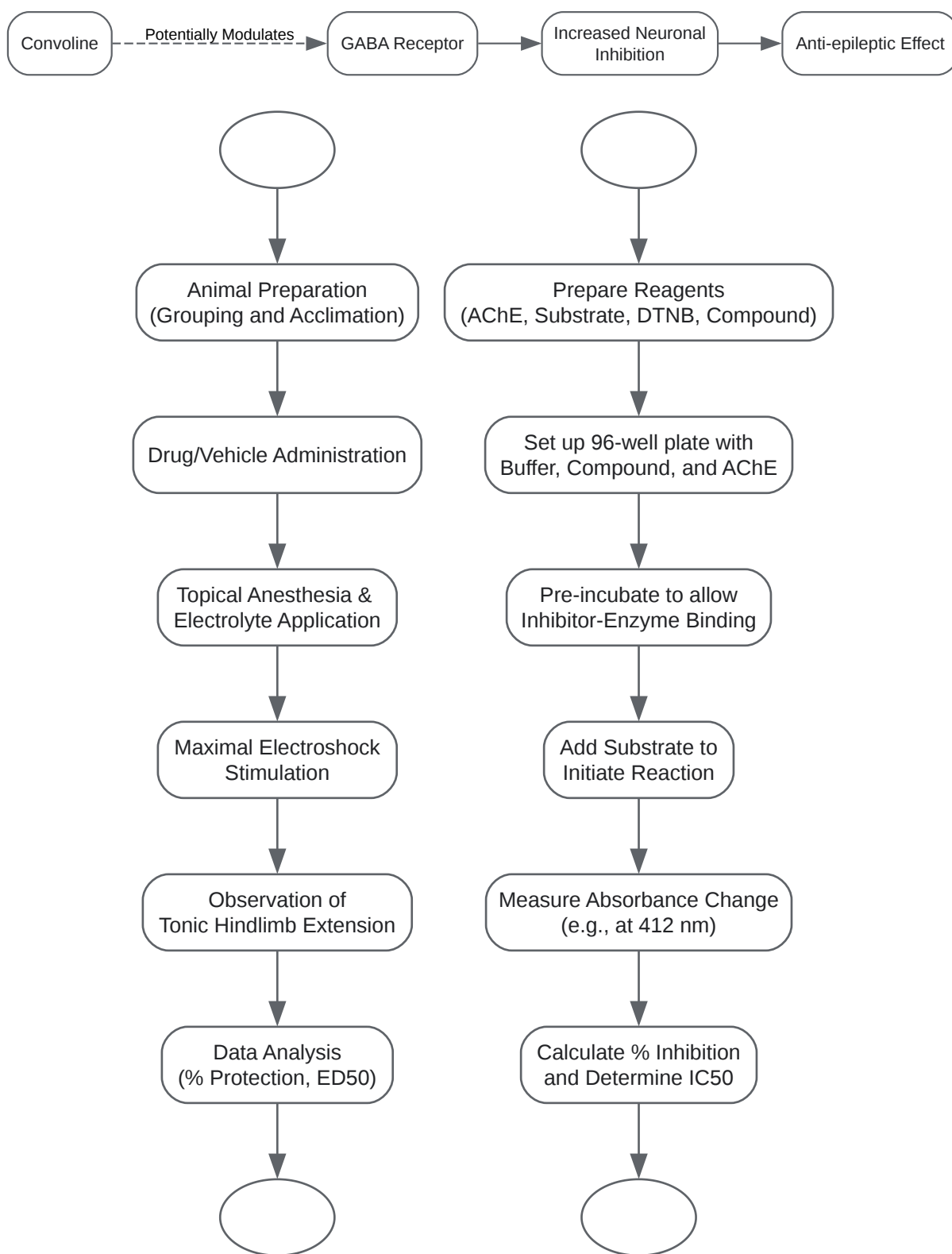
**Figure 1:** Inferred Cholinergic Pathway Modulation by **Convolute**.

## Potential GABAergic System Interaction



Given its anti-epileptic properties, it is plausible that **Convolute** may also modulate the GABAergic system, the primary inhibitory neurotransmitter system in the central nervous system. Enhanced GABAergic signaling can lead to a reduction in neuronal excitability, which is a key mechanism of action for many anti-epileptic drugs. However, direct evidence for **Convolute**'s interaction with GABA receptors is currently lacking in the available literature.





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## References

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